

# Technical Support Center: Purification of Crude 2-Methylaminopyrimidine

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## Compound of Interest

Compound Name: 2-Methylaminopyrimidine

Cat. No.: B1361839

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in the purification of crude **2-Methylaminopyrimidine**.

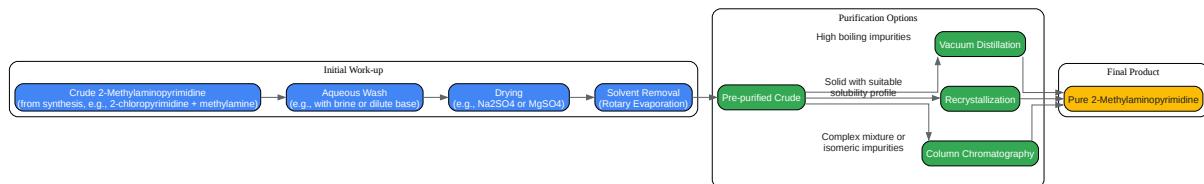
## Physicochemical Properties and Data

A clear understanding of the physicochemical properties of **2-Methylaminopyrimidine** and potential impurities is essential for developing an effective purification strategy.

Property	2-Methylaminopyrimidine (Target)	2-Chloropyrimidine (Impurity)	Methylamine (Impurity)
Molecular Formula	C <sub>5</sub> H <sub>7</sub> N <sub>3</sub>	C <sub>4</sub> H <sub>3</sub> ClN <sub>2</sub>	CH <sub>5</sub> N
Molecular Weight	109.13 g/mol	114.54 g/mol	31.06 g/mol
CAS Number	931-61-3[1]	1722-12-9	74-89-5
Appearance	Solid[1]	Colorless to light yellow liquid	Colorless gas
Melting Point	59-64 °C[1]	34-37 °C	-93 °C
Boiling Point	216.3 °C at 760 mmHg[2][3]	145-147 °C at 760 mmHg	-6.3 °C
Solubility	No specific data available, likely soluble in polar organic solvents.	Soluble in organic solvents.	Soluble in water, ethanol.

## Purification Workflow Diagram

The following diagram illustrates a general workflow for the purification of crude **2-Methylaminopyrimidine**, incorporating decision points for selecting the most appropriate technique based on the nature of the impurities.



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## References

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